

# Spectroscopic Data of 2-Phenylacetonitrile: A Technical Guide

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#### Introduction

**2-Phenylacetonitrile**, also known as benzyl cyanide, is a versatile organic compound with the chemical formula C<sub>6</sub>H<sub>5</sub>CH<sub>2</sub>CN. It serves as a key intermediate in the synthesis of numerous pharmaceuticals, agrochemicals, and other fine chemicals. The structural elucidation and purity assessment of **2-phenylacetonitrile** are crucial for its application in these fields. This technical guide provides an in-depth overview of the spectroscopic data of **2-phenylacetonitrile**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Detailed experimental protocols and a summary of quantitative data are presented to aid researchers, scientists, and drug development professionals in their work with this compound.

## **Nuclear Magnetic Resonance (NMR) Spectroscopy**

NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon-hydrogen framework of a molecule.

## <sup>1</sup>H NMR Spectroscopy

Proton NMR (¹H NMR) spectroscopy provides information about the different types of protons in a molecule and their chemical environment.

Table 1: <sup>1</sup>H NMR Spectroscopic Data for **2-Phenylacetonitrile** 



Chemical Shift (δ)	Multiplicity	Integration	Assignment
~7.35 - 7.25	Multiplet	5H	Aromatic protons (C <sub>6</sub> H <sub>5</sub> )
3.71	Singlet	2H	Methylene protons (- CH <sub>2</sub> -)[1]

# <sup>13</sup>C NMR Spectroscopy

Carbon-13 NMR (¹³C NMR) spectroscopy provides information about the different carbon atoms in a molecule.

Table 2: 13C NMR Spectroscopic Data for 2-Phenylacetonitrile

Chemical Shift (δ) ppm	Assignment
~130 - 127	Aromatic carbons (C <sub>6</sub> H <sub>5</sub> )
117.8	Nitrile carbon (-C≡N)[1]
~23	Methylene carbon (-CH <sub>2</sub> )

# Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: Key IR Absorption Bands for 2-Phenylacetonitrile



Wavenumber (cm⁻¹)	Intensity	Assignment
> 3000	Medium	Aromatic C-H stretch[1]
~2940	Medium	Aliphatic C-H stretch (-CH <sub>2</sub> -)[1]
2251	Strong	Nitrile C≡N stretch[2]
1600 - 1450	Medium-Weak	Aromatic C=C stretch[1]
~1450	Medium	Methylene -CH2- bend[1]

## **Mass Spectrometry (MS)**

Mass spectrometry (MS) is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. It provides information about the molecular weight and fragmentation pattern of a molecule. The molecular weight of **2-phenylacetonitrile** is 117.15 g/mol .[3]

Table 4: Major Fragments in the Mass Spectrum of 2-Phenylacetonitrile

m/z	Relative Intensity (%)	Possible Fragment
117	100.0	[C <sub>8</sub> H <sub>7</sub> N] <sup>+</sup> (Molecular Ion)
116	34.2	[C <sub>8</sub> H <sub>6</sub> N] <sup>+</sup>
90	39.0	[C7H6]+
89	20.1	[C7H5] <sup>+</sup>
63	11.1	[C₅H₃] <sup>+</sup>
51	13.7	[C4H3] <sup>+</sup>
39	11.2	[C <sub>3</sub> H <sub>3</sub> ]+

# **Experimental Protocols NMR Spectroscopy**

Sample Preparation:



- Dissolve 5-25 mg of **2-phenylacetonitrile** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>) in a clean, dry vial.
- Filter the solution through a pipette with a small cotton or glass wool plug into a standard 5 mm NMR tube to remove any particulate matter.
- Cap the NMR tube securely.

#### **Data Acquisition:**

- Insert the NMR tube into the spectrometer's probe.
- Tune and shim the spectrometer to optimize the magnetic field homogeneity.
- For <sup>1</sup>H NMR, acquire the spectrum using a standard pulse sequence.
- For <sup>13</sup>C NMR, acquire the spectrum using a proton-decoupled pulse sequence to obtain singlets for each unique carbon atom.
- Process the acquired data (Fourier transform, phase correction, and baseline correction) to obtain the final spectrum.

## IR Spectroscopy

Sample Preparation (Thin Film Method):

- Place a few drops of liquid 2-phenylacetonitrile between two clean, dry salt plates (e.g., NaCl or KBr).
- Gently press the plates together to form a thin liquid film.

#### Data Acquisition:

- Place the salt plates in the sample holder of the IR spectrometer.
- Acquire a background spectrum of the empty salt plates.
- Acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance



spectrum.

## **Mass Spectrometry (Electron Ionization - EI)**

#### Sample Introduction:

- Introduce a small amount of the 2-phenylacetonitrile sample into the mass spectrometer, typically via a direct insertion probe or through a gas chromatograph (GC) inlet for volatile samples.
- The sample is vaporized in the ion source.

#### Ionization and Analysis:

- The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- The resulting positive ions are accelerated into a mass analyzer.
- The mass analyzer separates the ions based on their mass-to-charge (m/z) ratio.
- A detector records the abundance of each ion, generating the mass spectrum.

### **Visualizations**

Caption: General workflow for the spectroscopic analysis of a chemical compound.

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### References

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Email: info@benchchem.com